

Application Note: GAT211 Solubility and Solution Preparation

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Compound of Interest

Compound Name: GAT211

Cat. No.: B1674636

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides detailed information on the solubility of **GAT211**, a cannabinoid 1 receptor (CB1R) positive allosteric modulator (PAM), in various organic solvents and provides standardized protocols for its dissolution and storage.

Introduction

GAT211 is a potent, racemic positive allosteric modulator of the cannabinoid 1 receptor (CB1R) with demonstrated efficacy in preclinical models of neuropathic and inflammatory pain.[1][2] As an ago-PAM, it exhibits both direct agonist activity and enhances the signaling of orthosteric CB1R agonists.[3][4] Accurate and consistent preparation of **GAT211** solutions is critical for reliable experimental outcomes. This note details the solubility of **GAT211** in common laboratory solvents and provides step-by-step protocols for preparing stock solutions for both in vitro and in vivo applications.

Physicochemical Properties

- Molecular Formula: $C_{22}H_{18}N_2O_2$
- Molecular Weight: 342.4 g/mol [5]
- Appearance: Crystalline solid[5]
- Storage: Store powder at $-20^{\circ}C$ for up to 4 years[5]

Solubility Data

GAT211 is soluble in a range of organic solvents but is sparingly soluble in aqueous buffers.^[5] The solubility in common organic solvents is summarized in the table below. It is important to note that solubility values can be vendor-specific and may vary slightly between batches.

Table 1: **GAT211** Solubility in Organic Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Source
Dimethyl Sulfoxide (DMSO)	~100 mg/mL	~292.06 mM	^[6] ^[7]
Dimethyl Formamide (DMF)	~25 mg/mL	~73.01 mM	^[5]
Ethanol	~5 mg/mL	~14.60 mM	^[5]

Note: For DMSO, achieving the maximum solubility of 100 mg/mL may require sonication.^[7]

Experimental Protocols

Protocol for Preparing High-Concentration Stock Solutions (e.g., 100 mg/mL in DMSO)

This protocol is suitable for preparing a high-concentration stock solution for subsequent dilution in aqueous media for in vitro assays.

Materials:

- **GAT211** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9%
- Sterile, conical-bottom polypropylene or glass vial
- Vortex mixer

- Water bath sonicator
- Calibrated analytical balance and weighing paper
- Calibrated micropipettes

Procedure:

- Preparation: Bring **GAT211** powder and DMSO to room temperature before use.
- Weighing: Accurately weigh the desired amount of **GAT211** powder. For example, to prepare 1 mL of a 100 mg/mL solution, weigh 100 mg of **GAT211**.
- Dissolution: a. Transfer the weighed **GAT211** into the sterile vial. b. Add the calculated volume of DMSO. For a 100 mg/mL solution, add 1 mL of DMSO. c. Tightly cap the vial and vortex thoroughly for 1-2 minutes. d. Sonication: Place the vial in a water bath sonicator for 10-15 minutes to ensure complete dissolution, as recommended for achieving high concentrations.^[7] The solution should become clear.
- Storage: a. Once fully dissolved, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. b. Store the aliquots at -20°C for up to 1 month or at -80°C for up to 6 months.^{[6][7]}

Protocol for Preparing Solutions for In Vivo Administration

For in vivo studies, **GAT211** is often administered in a vehicle containing co-solvents to maintain solubility and biocompatibility.

Example Vehicle 1: 10% DMSO in Corn Oil^{[6][7]}

- Prepare a concentrated stock solution of **GAT211** in DMSO (e.g., 25 mg/mL) as described in Protocol 4.1.
- In a sterile tube, add the required volume of the DMSO stock solution.

- Add the corresponding volume of corn oil to achieve the final desired concentration and a 10% DMSO volume. For instance, to prepare 1 mL of a 2.5 mg/mL solution, add 100 µL of the 25 mg/mL DMSO stock to 900 µL of corn oil.[6]
- Vortex the mixture thoroughly until a clear, homogenous solution is formed.

Example Vehicle 2: Ethanol, Kolliphor, and Saline (1:1:6 ratio)[1]

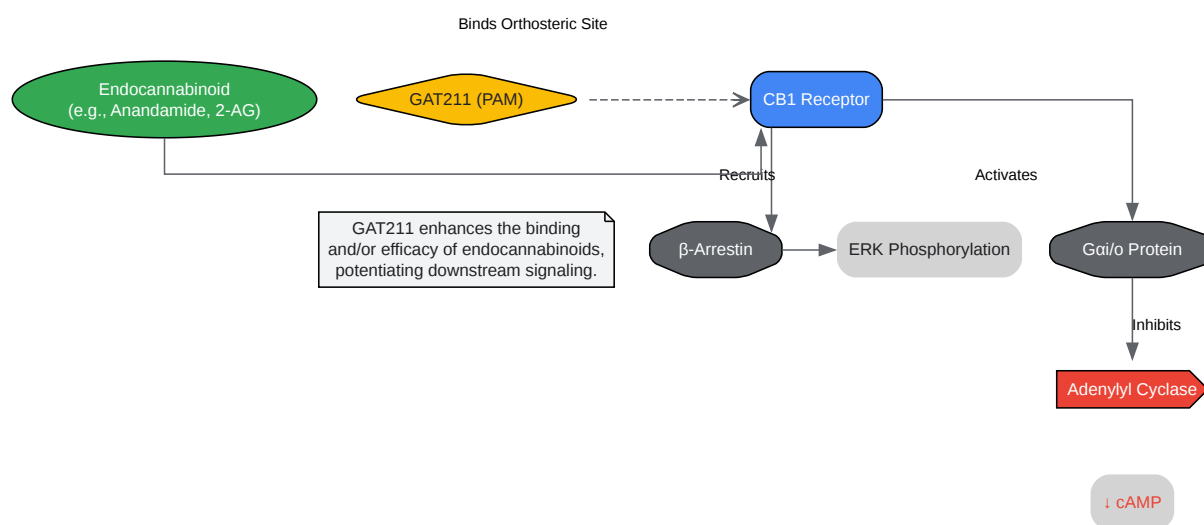
- Dissolve **GAT211** directly in ethanol first.
- Add an equal volume of Kolliphor (a non-ionic solubilizer and emulsifier) and mix.
- Add six volumes of saline to the mixture and vortex until clear.
- This formulation has been used for intraperitoneal (i.p.) injections.[1]

Important Considerations

- **Solvent Purity:** Always use high-purity, anhydrous solvents to prevent compound degradation and precipitation.
- **Aqueous Solubility:** **GAT211** is sparingly soluble in aqueous buffers.[5] To prepare an aqueous solution for in vitro assays, first dissolve **GAT211** in DMF or DMSO and then dilute with the aqueous buffer of choice (e.g., PBS). A 1:3 solution of DMF:PBS (pH 7.2) yields a solubility of approximately 0.25 mg/ml.[5] Aqueous solutions should be prepared fresh and are not recommended for storage for more than one day.[5]
- **Solvent Effects:** Be aware that solvents like DMSO can have independent effects in biological assays.[8] Always include a vehicle control group in experiments to account for any solvent-induced effects. Ethanol can also have complex interactions with the endocannabinoid system.[9]
- **Safety:** **GAT211** should be handled as a hazardous material. Use appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection. Review the full Safety Data Sheet (SDS) before use.[5]

Visualization of GAT211 Mechanism of Action

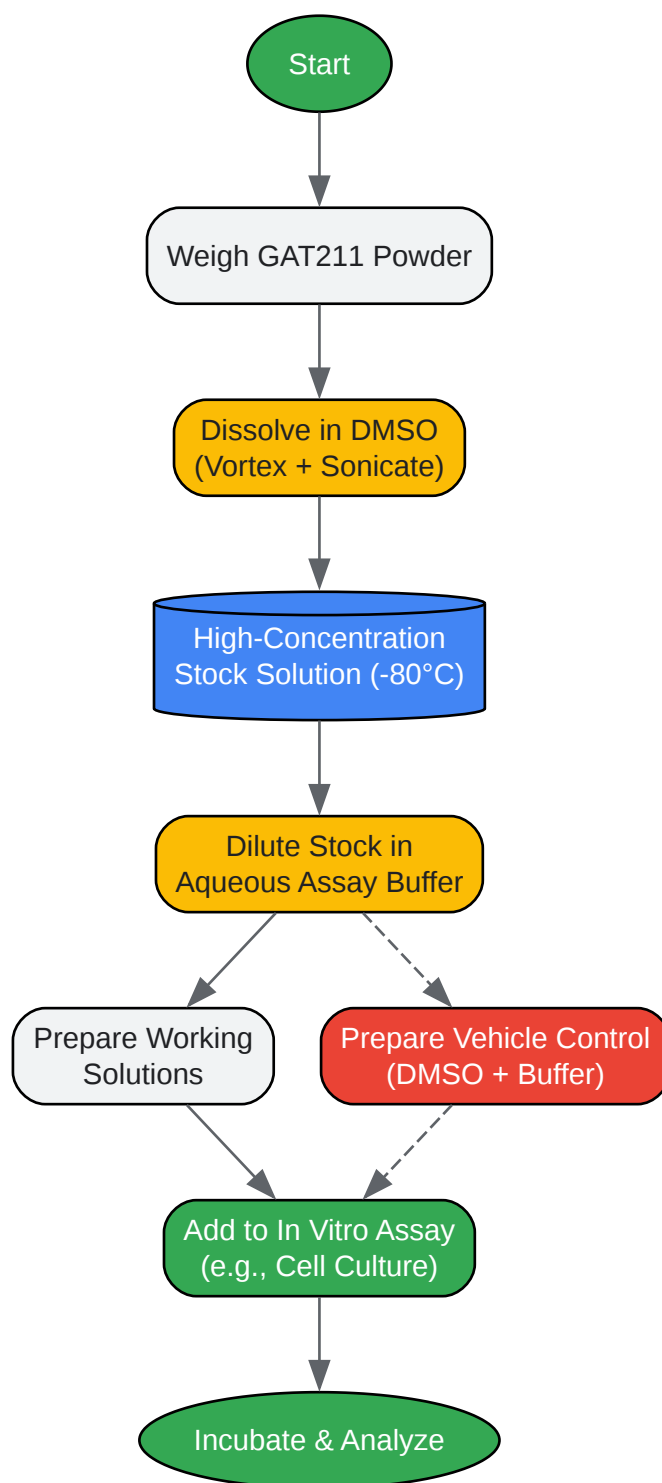
GAT211 acts as a positive allosteric modulator (PAM) at the CB1 receptor, a G-protein coupled receptor (GPCR). The diagram below illustrates the signaling pathway.



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Caption: **GAT211** enhances CB1 receptor signaling via allosteric modulation.

The diagram below illustrates a generalized workflow for preparing and using a **GAT211** stock solution for an in vitro experiment.



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Caption: Experimental workflow for preparing **GAT211** for in vitro assays.

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